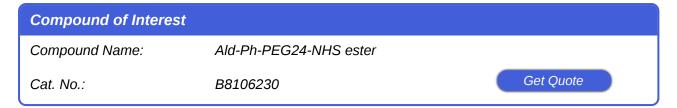


Technical Guide: Safety and Handling of Ald-Ph-PEG24-NHS Ester

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling protocols for **Ald-Ph-PEG24-NHS ester** (CAS: 674369-02-9). The information is compiled to ensure safe laboratory practices for professionals engaged in research and development.

Compound Identification and Properties

Ald-Ph-PEG24-NHS ester is an aqueous soluble polyethylene glycol (PEG) linker. It contains a benzaldehyde moiety and an N-hydroxysuccinimide (NHS) ester. The NHS ester reacts with primary amines to form stable amide bonds, while the benzaldehyde can react with aminooxybearing molecules.[1] This compound is commonly used in bioconjugation and for the synthesis of PROTACs (Proteolysis Targeting Chimeras).

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **Ald-Ph-PEG24-NHS ester** is limited in publicly available resources. The following table summarizes the available information.



Property	Value	Source
Molecular Formula	C63H110N2O30	BroadPharm[1]
Molecular Weight	1375.6 g/mol	BroadPharm[1]
CAS Number	674369-02-9	BroadPharm[1]
Purity	≥95% - 98%	AxisPharm, BroadPharm[1][2]
Solubility	Water, DMSO, DCM, DMF	BroadPharm[1]
Appearance	No data available	
Melting Point	No data available	_
Boiling Point	No data available	_
Density	No data available	

Safety and Hazard Information

According to the Safety Data Sheet (SDS) provided by BroadPharm, **Ald-Ph-PEG24-NHS ester** is not classified as a hazardous substance. However, as with any chemical reagent, appropriate safety precautions should be observed. This product is intended for research use only and is not for clinical use.

Hazard Identification

Hazard Classification	GHS Classification
Physical Hazards	Not classified as a hazard
Health Hazards	Not classified as a hazard
Environmental Hazards	No data available

First Aid Measures

The following first aid measures are recommended in case of exposure.



Exposure Route	First Aid Protocol
Skin Contact	Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately wash the eyes with copious amounts of water for at least 15 minutes, ensuring adequate flushing by separating the eyelids with fingers. If irritation persists, seek medical attention.
Inhalation	Remove to fresh air. In severe cases or if symptoms persist, seek medical attention.
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.

Experimental Protocols

Detailed experimental protocols for the safety and toxicological testing of **Ald-Ph-PEG24-NHS ester** are not publicly available. The provided Safety Data Sheet does not cite specific studies.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Handling

- Use only in a chemical fume hood.
- · Wear chemical-resistant gloves and safety goggles.
- Wash hands thoroughly after handling.
- Wash contaminated clothing before reuse.

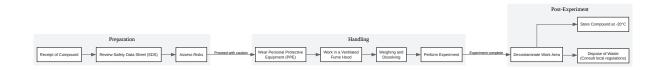


Storage

- Storage Temperature: -20°C
- Conditions to Avoid: Heat, flames, and sparks.
- · Materials to Avoid: Oxidizing agents.

Logical Workflow for Safe Handling

The following diagram illustrates the general workflow for the safe handling of a research chemical like **Ald-Ph-PEG24-NHS ester**, from receipt to disposal.



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Caption: Workflow for the safe handling of research chemicals.

Disposal Considerations

Dispose of **Ald-Ph-PEG24-NHS** ester as special waste. This should be done by a licensed disposal company, in consultation with local waste disposal authorities, and in accordance with national and regional regulations.

Transport Information

Ald-Ph-PEG24-NHS ester is considered non-hazardous for air and ground transportation.



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References

- 1. Ald-Ph-PEG24-NHS ester, 674369-02-9 | BroadPharm [broadpharm.com]
- 2. Ald-Ph-PEG24-NHS ester, CAS 674369-02-9 | AxisPharm [axispharm.com]
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